

A Technical Guide to the Physical Properties of 3-Vinylaniline

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Compound of Interest

Compound Name: 3-Vinylaniline

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of **3-Vinylaniline** (also known as 3-aminostyrene) is crucial for its application in synthesis, polymer science, and pharmaceutical development. This technical guide provides a comprehensive overview of its core physical characteristics, supported by available data and generalized experimental methodologies.

Core Physical Properties

3-Vinylaniline is an organic compound with the chemical formula C_8H_9N .^{[1][2]} It presents as a clear, colorless oil.^{[1][2]} This aromatic amine is a versatile monomer and intermediate in the synthesis of a variety of functionalized polymers and fine chemicals.^[1]

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **3-Vinylaniline** compiled from various chemical data sources.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ N	[1][2]
Molecular Weight	119.16 g/mol	[1][3]
Boiling Point	212.46 °C (rough estimate)	[1][2]
Density	1.051 g/mL at 25 °C	[1][2][3]
Refractive Index (n _{20/D})	1.611	[1][2]
Flash Point	98.9 °C (210.0 °F) - closed cup	[4]
pKa	4.39 ± 0.10 (Predicted)	[1][2]
Solubility	Slightly soluble in Chloroform and Methanol	[1][2]
Storage Temperature	2-8°C	[1]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of **3-Vinylaniline**'s physical properties are not extensively detailed in the public literature, standard methodologies for organic compounds of its class are applicable. The following are generalized protocols for key physical measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **3-Vinylaniline**, the boiling point can be determined using a distillation apparatus.

Methodology:

- A small sample of **3-Vinylaniline** is placed in a distillation flask with a few boiling chips.
- The flask is heated gently in a heating mantle.

- A thermometer is placed such that the top of the bulb is level with the side arm of the distillation head.
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

Measurement of Density

Density, the mass per unit volume, is a fundamental physical property.

Methodology:

- A clean, dry pycnometer (a small glass flask of known volume) is weighed.
- The pycnometer is filled with **3-Vinylaniline**.
- The filled pycnometer is weighed again.
- The temperature of the sample is recorded.
- The density is calculated by dividing the mass of the **3-Vinylaniline** by the known volume of the pycnometer.

Measurement of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

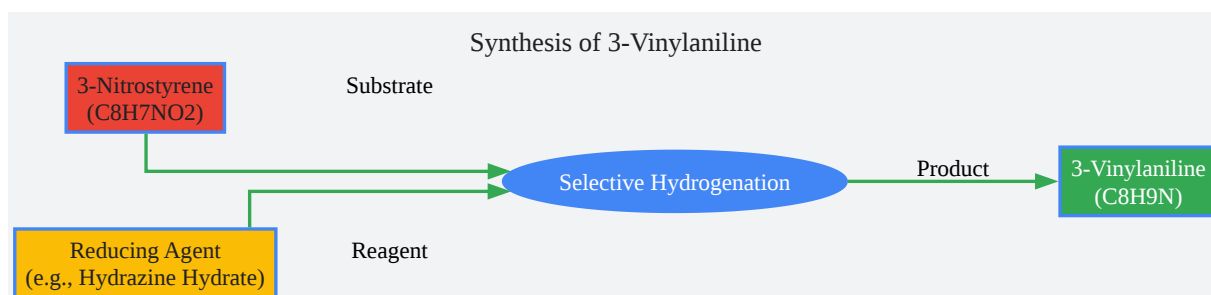
Methodology:

- An Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **3-Vinylaniline** are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- The refractive index is read from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Synthesis of 3-Vinylaniline

A common method for the synthesis of **3-Vinylaniline** involves the selective hydrogenation of 3-nitrostyrene.[1][5] This chemical transformation is a key process for producing this valuable intermediate.



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Caption: A diagram illustrating the synthesis of **3-Vinylaniline** from 3-Nitrostyrene via selective hydrogenation.

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